

safety, handling, and MSDS of 2-Chlorothiazole-4-carboxylic acid

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Compound of Interest

Compound Name: 2-Chlorothiazole-4-carboxylic acid

Cat. No.: B1358049

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An In-Depth Technical Guide to the Safe Handling of **2-Chlorothiazole-4-carboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

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Abstract

2-Chlorothiazole-4-carboxylic acid is a pivotal heterocyclic building block in the synthesis of pharmaceuticals and agrochemicals.[1] Its utility in creating complex bioactive molecules necessitates a thorough understanding of its safe handling, storage, and emergency management.[1] This guide provides a comprehensive overview of the critical safety protocols, hazard identification, and risk mitigation strategies essential for laboratory personnel. By integrating data from authoritative safety data sheets and established laboratory practices, this document serves as an essential resource for ensuring a safe research environment.

Introduction: The Chemical Profile of 2-Chlorothiazole-4-carboxylic Acid

2-Chlorothiazole-4-carboxylic acid (CAS No. 5198-87-8) is a solid, crystalline powder, appearing white to orange or green.[1] It belongs to the family of thiazoles, a class of sulfur- and nitrogen-containing heterocycles that are integral to many biologically active compounds. [1] The presence of a carboxylic acid functional group and a chlorinated thiazole ring imparts specific reactivity that is both useful in synthesis and important to consider for safety.[1][2] Its

primary applications are as an intermediate in the development of new pharmaceuticals, particularly anti-infective agents, and in the formulation of advanced agrochemicals.[1]

A comprehensive understanding of its chemical and physical properties is the foundation of its safe handling.

Property	Value	Source
Molecular Formula	C ₄ H ₂ ClNO ₂ S	[1][3][4]
Molecular Weight	163.58 g/mol	[1][3][4]
Appearance	White to orange to green powder/crystal	[1]
Melting Point	220 °C	[1][5]
Boiling Point	370.2 ± 34.0 °C (Predicted)	[5]
Density	1.693 ± 0.06 g/cm ³ (Predicted)	[5]
Purity	≥ 95% (GC)	[1]

Hazard Identification and Risk Assessment

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Chlorothiazole-4-carboxylic acid** is classified as a hazardous substance.[3] The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[3]

GHS Hazard Classification:

- Skin Corrosion/Irritation: Category 2[3]
- Serious Eye Damage/Eye Irritation: Category 2[3]
- Specific target organ toxicity (single exposure): Category 3 (Respiratory system)[3]

Signal Word: Warning[3][6]

Hazard Statements:

- H315: Causes skin irritation.[3][6]
- H319: Causes serious eye irritation.[3][6]
- May cause respiratory irritation.[3]

Potential Health Effects:

- Inhalation: May cause respiratory irritation.[3] Avoid breathing dust.[3]
- Skin Contact: Causes skin irritation.[3][6] May be harmful in contact with skin.[3]
- Eye Contact: Causes serious eye irritation.[3][6]
- Ingestion: May be harmful if swallowed. Ingestion may lead to gastrointestinal irritation, nausea, vomiting, and diarrhea.[3]

A thorough risk assessment should be conducted before any handling of this compound, considering the quantities used, the nature of the experimental procedures, and the available engineering controls.

Engineering Controls and Personal Protective Equipment (PPE): A Multi-Layered Defense

To mitigate the risks associated with handling **2-Chlorothiazole-4-carboxylic acid**, a combination of engineering controls and appropriate personal protective equipment is mandatory.

Engineering Controls

- Ventilation: All work with this compound should be conducted in a well-ventilated area.[3] For procedures that may generate dust, a certified chemical fume hood is essential.[7]
- Safety Showers and Eyewash Stations: These must be readily accessible and in close proximity to the workstation.[3][6]

Personal Protective Equipment (PPE)

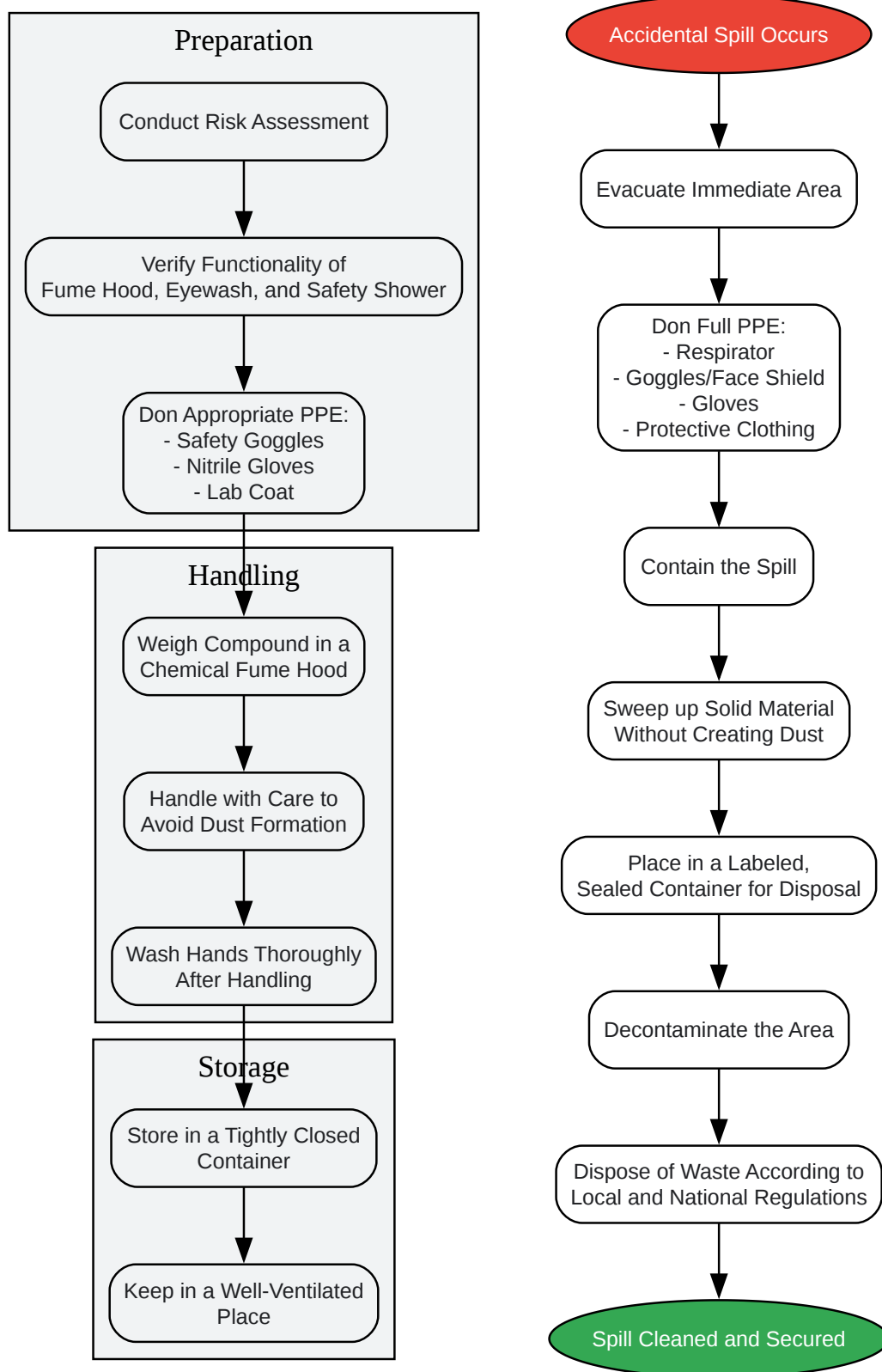
The following PPE is required when handling **2-Chlorothiazole-4-carboxylic acid**:

PPE Category	Recommended Equipment	Standard/Specification
Eye and Face Protection	Chemical safety goggles or a face shield.	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	Appropriate protective gloves (e.g., nitrile rubber) and a lab coat.	Gloves must be inspected prior to use.[8]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.	Follow manufacturer's recommendations.[3][9]

The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.[10]

Standard Operating Procedure for Safe Handling

The following step-by-step workflow outlines the safe handling of **2-Chlorothiazole-4-carboxylic acid** in a laboratory setting.



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